

2,4-Bis(phenylsulfonyl)phenol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **2,4-Bis(phenylsulfonyl)phenol**

Cat. No.: **B170072**

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An In-Depth Technical Guide to **2,4-Bis(phenylsulfonyl)phenol**: Properties, Applications, and Safety Protocols

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,4-Bis(phenylsulfonyl)phenol** (CAS No. 177325-75-6), a compound of significant interest in materials science and organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data on its chemical and physical properties, primary applications, and detailed safety and handling protocols. The information herein is intended to support the safe and effective use of this compound in a laboratory and industrial setting.

Chemical Identity and Physicochemical Properties

2,4-Bis(phenylsulfonyl)phenol, also known as DBSP, is a white crystalline powder.[1][2] Its chemical structure, featuring a central phenol ring substituted with two phenylsulfonyl groups, imparts a high degree of thermal stability.[3] This stability is a key factor in its primary application as a developer in thermal printing technologies.[3][4]

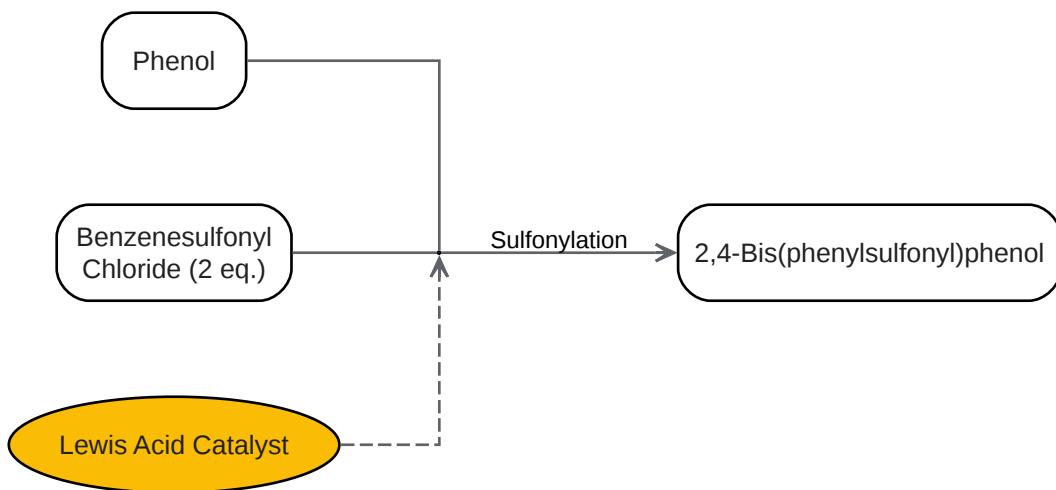
The fundamental properties of this compound are summarized in the table below, providing a quantitative basis for understanding its behavior in various experimental and industrial processes.

Property	Value	Source(s)
CAS Number	177325-75-6	[4] [5]
Molecular Formula	C ₁₈ H ₁₄ O ₅ S ₂	[2]
Molecular Weight	374.43 g/mol	[2]
Appearance	White to off-white crystalline powder	[1] [2]
Melting Point	155-158 °C	[2] [3]
Boiling Point	631.4 ± 50.0 °C at 760 mmHg	[5]
Density	1.4 ± 0.1 g/cm ³	
Flash Point	335.6 ± 30.1 °C	

Synthesis and Applications

General Synthesis Route

The synthesis of **2,4-Bis(phenylsulfonyl)phenol** typically involves the sulfonylation of phenol. [\[4\]](#) This electrophilic aromatic substitution reaction introduces the phenylsulfonyl groups onto the phenol backbone. While detailed, step-by-step experimental protocols for this specific compound are not readily available in the public domain, the general approach is well-established in organic chemistry. The reaction of phenol with benzenesulfonyl chloride in the presence of a suitable catalyst, such as a Lewis acid, would be a logical synthetic pathway. The precise control of reaction conditions is crucial to achieve the desired 2,4-disubstituted product with high purity.[\[4\]](#)

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Caption: Generalized reaction scheme for the synthesis of **2,4-Bis(phenylsulfonyl)phenol**.

Key Industrial Applications

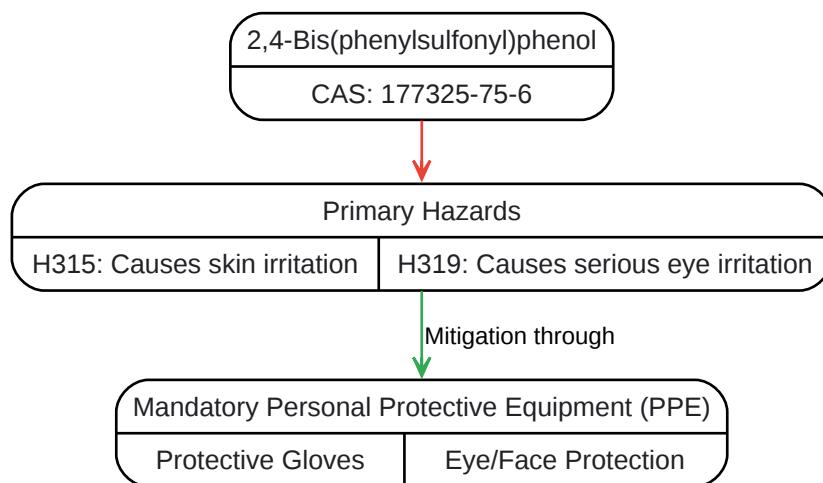
The unique chemical structure of **2,4-Bis(phenylsulfonyl)phenol** makes it a valuable component in several industrial processes:

- Thermal Paper Developer: This is the most prominent application.[3][4] In thermal printing, the compound acts as a color developer, reacting with a leuco dye upon heating to produce a sharp and stable image.[3] Its high thermal stability and reactivity at specific temperatures are critical for this function.[3]
- Organic Synthesis Intermediate: Its reactive phenolic hydroxyl group and the presence of two sulfonyl groups make it a versatile building block for the synthesis of more complex molecules.[4][5] This includes the potential for creating novel pharmaceuticals and advanced materials.[4][5]
- Polymer and Plastics Industry: It is used as a component in the production of various polymers and plastics, sometimes as a substitute for bisphenol A (BPA).[5]

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,4-Bis(phenylsulfonyl)phenol** is classified as a skin and eye irritant.[4]

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/eye protection/face protection.
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.
 - P337 + P313: If eye irritation persists: Get medical advice/attention.



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Caption: Relationship between the substance, its primary hazards, and required PPE.

Toxicological and Ecotoxicological Profile: A Data Gap

A critical consideration for researchers and drug development professionals is the toxicological profile of a compound. For **2,4-Bis(phenylsulfonyl)phenol** (CAS 177325-75-6), there is a significant lack of available data in the public domain. Authoritative sources such as the material safety data sheet from TCI Chemicals explicitly state "No information available" for key toxicological endpoints including:

- Acute toxicity
- Carcinogenicity
- Germ cell mutagenicity
- Reproductive toxicity
- Specific target organ toxicity (single and repeated exposure)

Similarly, information regarding the ecotoxicological effects and environmental fate of this specific compound is not currently available. It is crucial to note that while toxicological data exists for structurally related compounds like phenol and bisphenol S (BPS), these are distinct chemicals with different CAS numbers. Extrapolating toxicological data between different compounds is not a valid scientific practice and could lead to unsafe handling procedures. Therefore, in the absence of specific data, this compound should be handled with a high degree of caution, assuming it may have significant unknown hazards.

Handling, Storage, and Emergency Procedures

The following protocols are based on the known hazards of skin and eye irritation, as well as general best practices for handling fine chemical powders of unknown toxicity.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize exposure through inhalation of dust and direct contact with skin and eyes.

- Ventilation: All handling of the solid material should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent the dispersion of dust.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against dust particles and potential splashes.
- Skin Protection: Impervious gloves (e.g., nitrile) should be worn at all times. A lab coat and closed-toe shoes are also required. For larger quantities or where significant dust generation is possible, additional protective clothing may be necessary.
- Respiratory Protection: If working outside of a fume hood where dust may be generated, a NIOSH-approved respirator for particulates is recommended.

Safe Handling and Storage Protocols

- Handling: Avoid creating dust when handling the material. Use appropriate tools to weigh and transfer the solid. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First-Aid Measures

These procedures should be followed in the event of accidental exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them water to drink. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Hazardous Combustion Products: Thermal decomposition may produce toxic fumes of carbon monoxide, carbon dioxide, and sulfur oxides.
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

Accidental Release Measures

- Spill Cleanup: For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. The area of the spill should then be cleaned with soap and water. For a large spill, evacuate the area and follow institutional emergency procedures.

Stability and Reactivity

2,4-Bis(phenylsulfonyl)phenol is a stable compound under normal storage conditions.^[3] However, it should be kept away from strong oxidizing agents to prevent potentially vigorous reactions. As mentioned, thermal decomposition can occur at high temperatures, leading to the release of hazardous gases.

Conclusion

2,4-Bis(phenylsulfonyl)phenol is a valuable chemical with important industrial applications, particularly in thermal imaging. Its known hazards are skin and eye irritation, which can be effectively mitigated with appropriate engineering controls and personal protective equipment. A significant challenge in providing a complete safety assessment is the lack of publicly available toxicological and ecotoxicological data for this specific compound. Therefore, a cautious approach to handling is strongly advised. Researchers and drug development professionals should treat this compound as potentially having unknown systemic toxicity and take all necessary precautions to minimize exposure.

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